

In-Depth Technical Guide to CBB1003: A Novel Histone Demethylase LSD1 Inhibitor

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Compound of Interest		
Compound Name:	CBB1003	
Cat. No.:	B15587391	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

CBB1003 is a novel, reversible small molecule inhibitor of lysine-specific demethylase 1 (LSD1), an enzyme implicated in the epigenetic regulation of gene expression and frequently overexpressed in various cancers. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **CBB1003**. Detailed experimental protocols for assays relevant to its mechanism of action and cellular effects are provided, along with a summary of key quantitative data. This document serves as a resource for researchers investigating LSD1 inhibition as a therapeutic strategy in oncology and other diseases.

Chemical Structure and Physicochemical Properties

CBB1003 is a complex synthetic molecule with a piperazine-based scaffold. Its chemical identity and known properties are summarized below.

Chemical Structure:

 To cite this document: BenchChem. [In-Depth Technical Guide to CBB1003: A Novel Histone Demethylase LSD1 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587391#exploring-the-chemical-structure-and-properties-of-cbb1003]



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